

Comparative Guide to the Qualification of Axitinib Impurity C based on ICH Guidelines

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Compound of Interest

Compound Name: Axitinib Impurity c

Cat. No.: B15815622

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This guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the qualification of **Axitinib Impurity C**, in accordance with the International Council for Harmonisation (ICH) guidelines. It outlines the regulatory framework, experimental protocols, and comparative approaches for ensuring the safety of pharmaceutical products.

Introduction to Axitinib and Impurity Qualification

Axitinib is a potent and selective second-generation tyrosine kinase inhibitor used for the treatment of advanced renal cell carcinoma.[1][2] Like any synthetic drug substance, the manufacturing process and storage of Axitinib can lead to the formation of impurities.[3][4] Impurities are undesired chemical substances that have no therapeutic benefit and can potentially pose a safety risk to patients.[4] Therefore, regulatory authorities require strict control and qualification of impurities.

Axitinib Impurity C has been identified as 2-((1H-indazol-6-yl)sulfinyl)-N-methylbenzamide (CAS No. 1959572-97-4).[5][6] Its "sulfinyl" structure suggests it may arise from the oxidation of the thioether linkage in the Axitinib molecule. The qualification of such impurities is a critical

step in drug development, governed by ICH guidelines to establish their biological safety at specified levels.[7][8]

Regulatory Framework: ICH Guidelines for Impurity Qualification

The qualification of impurities in new drug substances is primarily addressed by two key ICH guidelines: ICH Q3A(R2) for non-mutagenic impurities and ICH M7(R2) for mutagenic impurities.[4][9]

ICH Q3A(R2): Impurities in New Drug Substances

ICH Q3A(R2) provides a framework for the identification and qualification of impurities based on the maximum daily dose of the drug.[8][9] The guideline establishes three key thresholds:

- **Reporting Threshold:** The level above which an impurity must be reported in a registration application.
- **Identification Threshold:** The level above which an impurity's structure must be identified.
- **Qualification Threshold:** The level above which an impurity's safety must be established.

Qualification is the process of acquiring and evaluating data to establish the biological safety of an individual impurity at the specified level.[8] An impurity is considered qualified if it has been adequately tested in safety and/or clinical studies, or if it is a significant metabolite in animal or human studies.[7][8]

Maximum Daily Dose	Reporting Threshold	Identification Threshold	Qualification Threshold
≤ 2 g/day	0.05%	0.10% or 1.0 mg TDI, whichever is lower	0.15% or 1.0 mg TDI, whichever is lower
> 2 g/day	0.03%	0.05%	0.05%

TDI: Total Daily
Intake. Data sourced
from ICH Q3A(R2)
Guideline.[\[8\]](#)

ICH M7(R2): Assessment and Control of Mutagenic Impurities

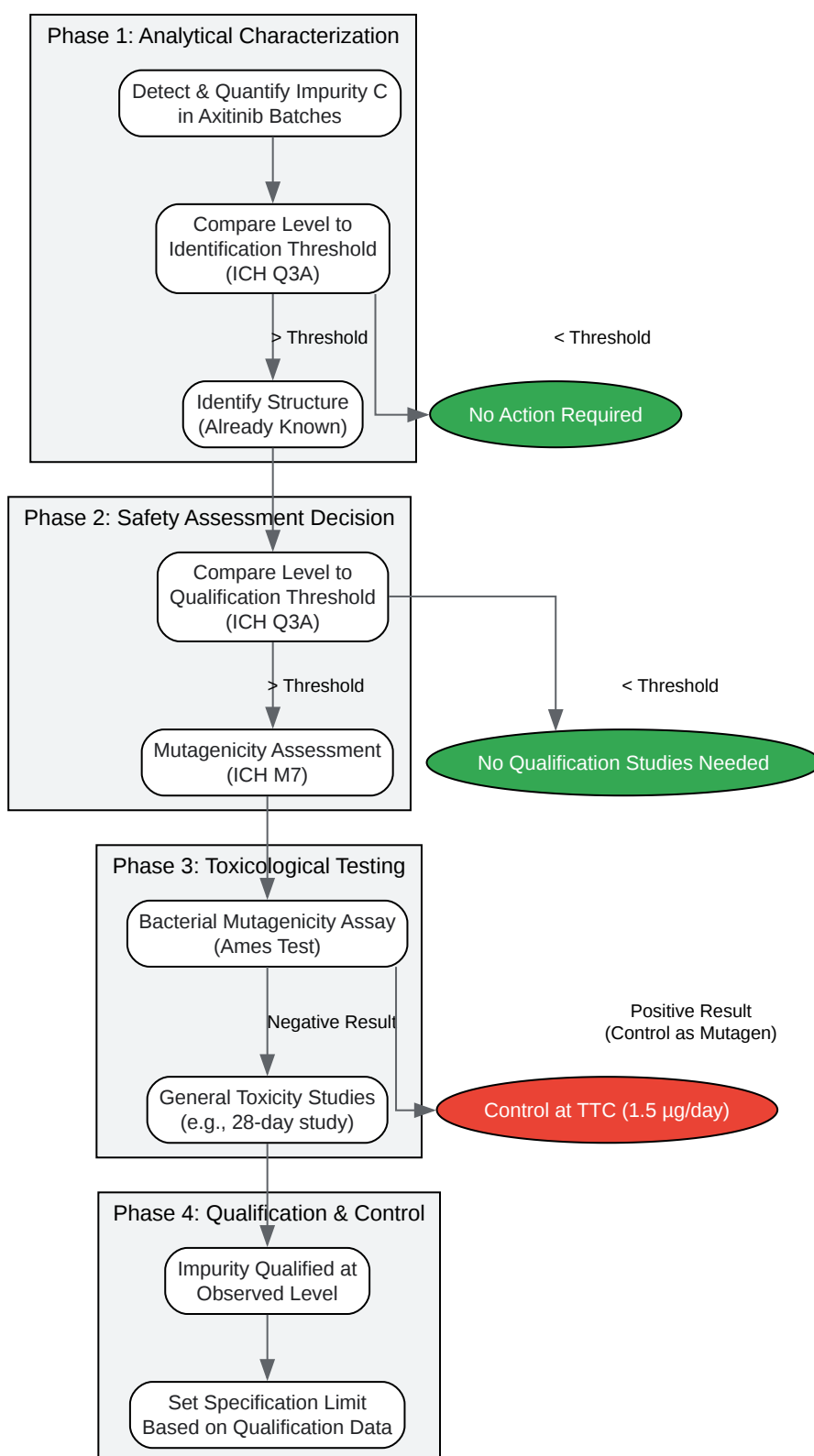
ICH M7(R2) provides a framework for the assessment and control of DNA reactive (mutagenic) impurities to limit potential carcinogenic risk.[\[10\]](#)[\[11\]](#) This is a critical consideration for any new impurity, including **Axitinib Impurity C**, as mutagenic impurities have much lower acceptable intake limits than non-mutagenic impurities.

The guideline introduces a classification system for impurities based on their mutagenic potential and outlines control strategies.

Class	Description	Recommended Control Action
Class 1	Known mutagenic carcinogens	Control at or below compound-specific acceptable limit
Class 2	Known mutagens, unknown carcinogenic potential	Control at or below the Threshold of Toxicological Concern (TTC)
Class 3	Alerting structure, no mutagenicity data	Conduct bacterial mutagenicity assay; control based on outcome
Class 4	Alerting structure shared with API or related compounds that tested negative	Treat as non-mutagenic impurity
Class 5	No structural alert, or alerting structure with sufficient data to demonstrate lack of mutagenicity	Treat as non-mutagenic impurity (as per ICH Q3A/B)
TTC: 1.5 µg/day for lifetime exposure. Data sourced from ICH M7(R2) Guideline. [11] [12]		

Qualification Workflow for Axitinib Impurity C

The qualification of **Axitinib Impurity C** requires a systematic approach, beginning with analytical detection and proceeding through a risk-based safety assessment.



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Caption: Qualification workflow for **Axitinib Impurity C**.

Experimental Protocols

Analytical Method for Detection and Quantification

A validated stability-indicating HPLC method is essential for the accurate quantification of **Axitinib Impurity C**.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Objective: To separate and quantify Axitinib and its impurities, including Impurity C.

Methodology:

- Chromatographic System: HPLC with a PDA or UV detector.[\[3\]](#)[\[13\]](#)
- Column: C8 or C18 column (e.g., Discovery C8, 250mm x 4.6mm, 5µm).[\[13\]](#)[\[14\]](#)
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.1% orthophosphoric acid) and an organic solvent (e.g., methanol or acetonitrile).[\[13\]](#)[\[16\]](#)
- Flow Rate: Typically 1.0 mL/min.[\[3\]](#)[\[13\]](#)
- Detection Wavelength: 235 nm or 330 nm.[\[3\]](#)[\[13\]](#)
- Column Temperature: 30 °C.[\[3\]](#)
- Validation: The method must be validated according to ICH Q2(R1) guidelines, demonstrating specificity, linearity, accuracy, precision, and robustness.[\[16\]](#)[\[17\]](#)

Parameter	Typical Value
Column	Discovery C8 (250mm x 4.6mm, 5µm)
Mobile Phase A	0.1% Orthophosphoric Acid in Water
Mobile Phase B	Methanol
Flow Rate	1.0 mL/min
Detection	235 nm
Injection Volume	10 µL
Linearity Range	0.25 - 1.5 µg/mL
This table represents a sample protocol based on published methods. [13] [14]	

Genotoxicity Assessment (ICH M7)

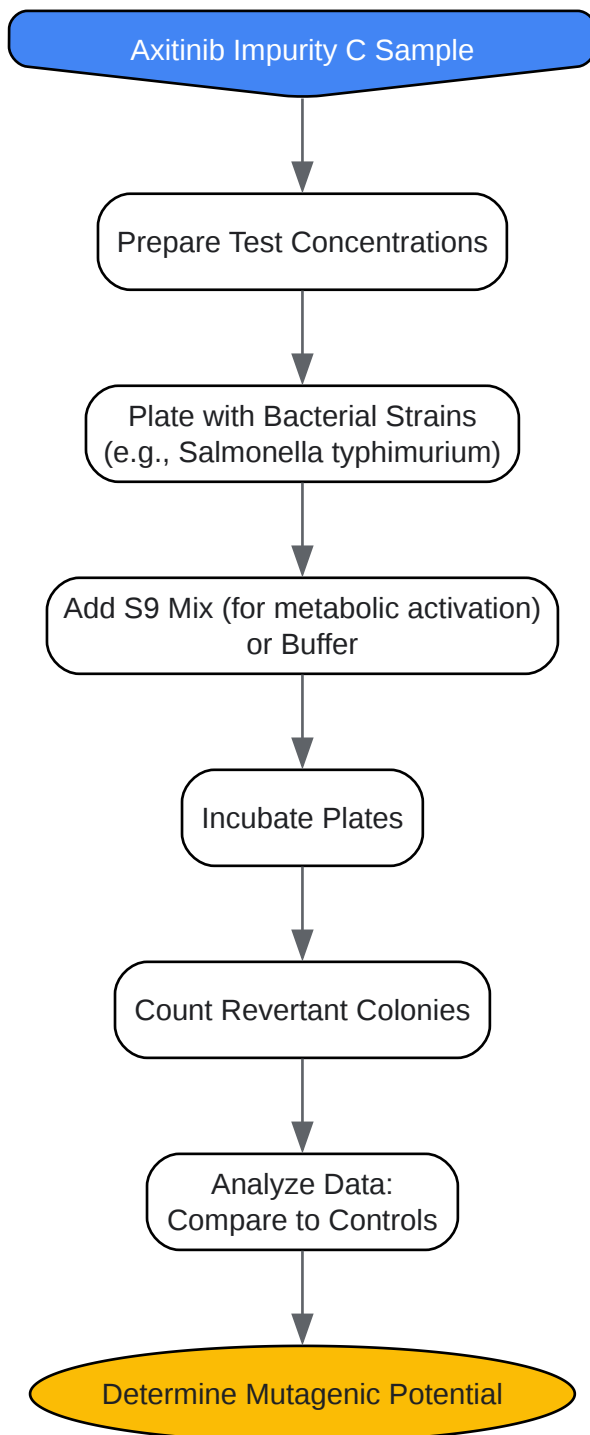
The first step in the toxicological assessment is to evaluate the mutagenic potential of **Axitinib Impurity C**.

Objective: To determine if **Axitinib Impurity C** can induce gene mutations in bacteria.

Methodology: Bacterial Reverse Mutation Assay (Ames Test)

- Strains: A set of Salmonella typhimurium (e.g., TA98, TA100, TA1535, TA1537) and Escherichia coli (e.g., WP2 uvrA) strains are used.
- Metabolic Activation: The assay is performed with and without a mammalian metabolic activation system (S9 mix) to detect metabolites that may be mutagenic.
- Procedure: The bacterial strains are exposed to various concentrations of **Axitinib Impurity C**.
- Endpoint: The number of revertant colonies (colonies that have mutated back to a prototrophic state) is counted.

- Interpretation: A significant, dose-related increase in revertant colonies compared to the negative control indicates a positive (mutagenic) result.



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Caption: Experimental workflow for the Ames test.

General Toxicity Assessment (ICH Q3A)

If **Axitinib Impurity C** is found to be non-mutagenic in the Ames test, general toxicity studies may be required if its level exceeds the ICH Q3A qualification threshold.

Objective: To determine the No-Observed-Adverse-Effect Level (NOAEL) and identify potential target organs of toxicity.

Methodology: Repeated-Dose Toxicity Study (e.g., 28-day study in rats)

- Test System: Typically, a rodent species (e.g., Sprague-Dawley rats) is used.
- Dose Groups: At least three dose levels of **Axitinib Impurity C** and a vehicle control group are included. The high dose should aim to elicit some toxic effects.
- Administration: The impurity is administered daily for 28 days via a clinically relevant route (e.g., oral gavage).
- Observations: Animals are monitored for clinical signs of toxicity, body weight changes, and food consumption.
- Endpoints: At the end of the study, blood samples are collected for hematology and clinical chemistry analysis. A full necropsy and histopathological examination of organs are performed.
- Qualification: The data is used to establish a NOAEL. The impurity is considered qualified if the exposure at the NOAEL provides a sufficient safety margin over the exposure from the maximum daily dose of Axitinib.

Comparison of Qualification Alternatives

Approach	Description	Advantages	Disadvantages
Full Toxicological Profile	Conducting a complete set of in vitro (e.g., Ames) and in vivo (e.g., 28-day) toxicity studies as described above.	Provides a comprehensive safety profile; considered the gold standard by regulatory agencies.	Time-consuming, expensive, and requires significant amounts of isolated impurity.
Control Below Threshold	Modifying the synthesis or purification process to consistently keep the level of Impurity C below the ICH qualification threshold (e.g., <0.15%).	Avoids the need for extensive and costly toxicology studies. [18]	May require significant process development effort and could impact process yield or cost.
In Silico Assessment (ICH M7)	Using computational toxicology software to predict the mutagenic potential of Impurity C based on its chemical structure.	Rapid and cost-effective; can be used to prioritize testing and as supporting evidence.	Predictions are not definitive and require expert review; a positive alert will still necessitate experimental testing.
Literature and Metabolite Data	Justifying qualification based on data showing the impurity is a significant human metabolite of Axitinib or has been adequately tested in previous nonclinical or clinical studies of the drug. [7]	Eliminates the need for new studies; leverages existing data.	Relies on the availability of relevant data, which may not exist for a specific impurity.

Conclusion

The qualification of **Axitinib Impurity C** is a mandatory regulatory requirement that ensures patient safety. The process follows a logical, risk-based approach outlined in the ICH Q3A(R2) and M7(R2) guidelines. The primary path involves a mutagenicity assessment followed, if necessary, by general toxicity studies. However, alternative strategies, such as controlling the impurity to levels below the qualification threshold through process optimization, can provide a more efficient path forward. The choice of strategy depends on the level of the impurity, its chemical structure, and available toxicological information. A thorough understanding of the ICH guidelines is paramount for drug developers to navigate the qualification process effectively and ensure the quality and safety of Axitinib.

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References

- [1. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- [2. veeprho.com](https://veeprho.com) [veeprho.com]
- [3. bocsci.com](https://bocsci.com) [bocsci.com]
- [4. jpionline.org](https://jpionline.org) [jpionline.org]
- [5. veeprho.com](https://veeprho.com) [veeprho.com]
- [6. Axitinib Impurity C | 1959572-97-4 | Pharma Impurities | Dr. Ashavin](#) [drashavins.com]
- [7. pda.org](https://pda.org) [pda.org]
- [8. database.ich.org](https://database.ich.org) [database.ich.org]
- [9. ICH Q3A \(R2\) Impurities in new drug substances - Scientific guideline | European Medicines Agency \(EMA\)](#) [ema.europa.eu]
- [10. ICH M7 Assessment and control of DNA reactive \(mutagenic\) impurities in pharmaceuticals to limit potential carcinogenic risk - Scientific guideline | European Medicines Agency \(EMA\)](#) [ema.europa.eu]
- [11. database.ich.org](https://database.ich.org) [database.ich.org]
- [12. fda.gov](https://fda.gov) [fda.gov]

- [13. researchgate.net \[researchgate.net\]](#)
- [14. ijpronline.com \[ijpronline.com\]](#)
- [15. ICH/FDA Guidelines-Compliant Validated Stability-Indicating HPLC-UV Method for the Determination of Axitinib in Bulk and Dosage Forms | Bentham Science \[eurekaselect.com\]](#)
- [16. jpionline.org \[jpionline.org\]](#)
- [17. scholarsresearchlibrary.com \[scholarsresearchlibrary.com\]](#)
- [18. pubs.acs.org \[pubs.acs.org\]](#)
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